Application of Polyaluminum Chloride in Wastewater Treatment: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Dialuminium chloride pentahydroxide*
CAS No.:	*12042-91-0*
Cat. No.:	*B1588746*

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Introduction

Polyaluminum chloride (PAC) is a highly efficient inorganic polymer coagulant extensively utilized in wastewater treatment processes. Its effectiveness stems from its ability to neutralize the electrical charges of suspended particles and form bridges between them, leading to the formation of larger, settleable flocs. This process, known as coagulation and flocculation, is critical for the removal of turbidity, suspended solids, color, chemical oxygen demand (COD), biochemical oxygen demand (BOD), and certain heavy metals from various types of wastewater.[1][2] PAC offers several advantages over traditional coagulants like aluminum sulfate (alum), including a wider effective pH range, lower dosage requirements, and reduced sludge production.[3]

These application notes provide a comprehensive overview of the use of polyaluminum chloride in wastewater treatment, including its mechanism of action, key performance data, and

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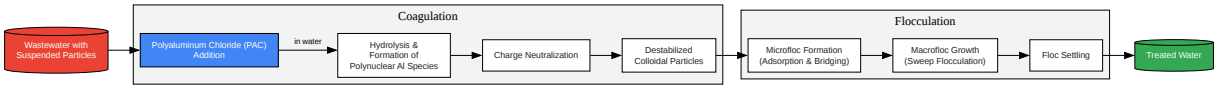
detailed experimental protocols for optimizing its application.

Mechanism of Action

The primary function of PAC in wastewater treatment is to destabilize and aggregate colloidal and suspended particles through a multi-step process:

- Charge Neutralization: When added to water, PAC hydrolyzes to form a variety of positively charged polynuclear aluminum species.[4][5] These species neutralize the negative surface charges of colloids and suspended particles, reducing the electrostatic repulsion that keeps them dispersed.[5][6]
- Adsorption and Bridging: The polymeric chains of PAC can adsorb onto the surface of multiple destabilized particles, forming physical bridges between them. This bridging action is crucial for the formation of initial micro-flocs.
- Sweep Flocculation: At higher dosages, PAC precipitates as amorphous aluminum hydroxide ($Al(OH)_3$) flocs. These voluminous, net-like structures physically entrap and sweep smaller particles from the water as they settle, a mechanism known as sweep flocculation.[6][7]

Coagulation and Flocculation Pathway



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Caption: Mechanism of PAC in wastewater treatment.

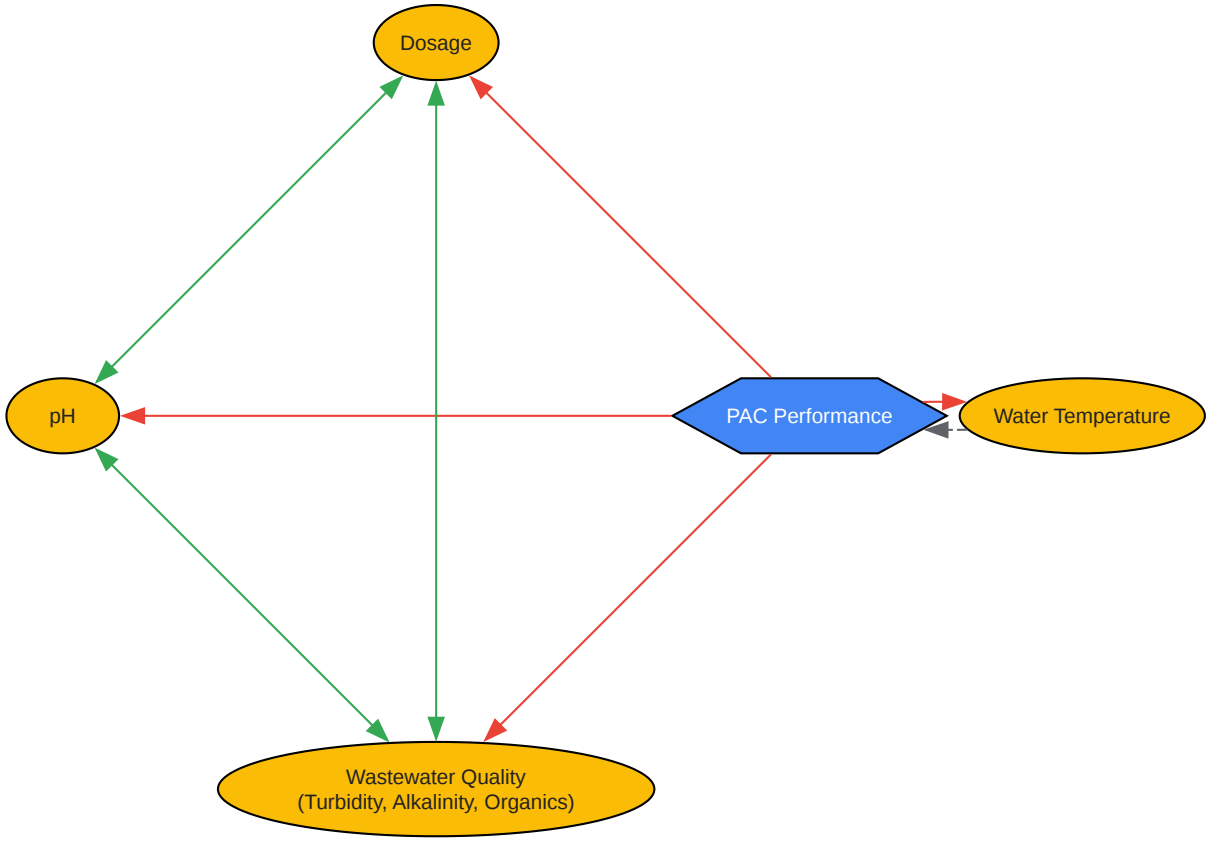
Factors Influencing Performance

The efficiency of PAC is influenced by several key parameters:

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- pH: PAC is effective over a broad pH range, typically between 5.0 and 9.0. However, the optimal pH for coagulation can vary depending on the characteristics of the wastewater.[8]
- Dosage: The optimal PAC dosage is critical. Under-dosing results in incomplete coagulation, while overdosing can lead to the restabilization of particles and increased residual aluminum in the treated water.[9]
- Water Temperature: Lower temperatures can slow down the hydrolysis of PAC and the kinetics of floc formation, potentially requiring higher dosages or longer mixing times.
- Wastewater Characteristics: The type and concentration of pollutants, alkalinity, and the presence of organic matter can all impact the performance of PAC.

Interplay of Factors Affecting PAC Performance



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Caption: Key factors influencing PAC performance.

Data Presentation: Performance of PAC in Wastewater Treatment

The following tables summarize the performance of polyaluminum chloride in treating various types of industrial wastewater. The data presented is a compilation from multiple studies and is intended to provide a general indication of PAC's efficacy. Optimal conditions will vary based on specific wastewater characteristics.

Table 1: Removal of Turbidity, COD, and BOD

Wastewater Type	PAC Dosage (mg/L)	Optimal pH	Turbidity Removal (%)	COD Removal (%)	BOD Removal (%)
Pulp and Paper	8 mL/L	5.0	-	83	-
Textile	25	7.0	88	76	-
Municipal Sewage	16	-	90	91	80
Automotive	70	7.0	-	70	-
Laundry	300	-	-	58.97	-

Note: The performance of PAC can be influenced by the presence of other chemicals, such as flocculants (e.g., polyacrylamide). The data presented may reflect the use of PAC in conjunction with such aids.

Table 2: Heavy Metal Removal

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Wastewater Type	PAC Dosage (mg/L)	Optimal pH	Iron (Fe) Removal (%)	Zinc (Zn) Removal (%)	Nickel (Ni) Removal (%)
Automotive	70	7.0	98	83	63
Mining	Varies	Varies	High	High	High

Note: PAC is generally effective in precipitating a wide range of heavy metals.[1][10] The specific removal efficiency is highly dependent on the initial concentration of the metals and the wastewater matrix.

Experimental Protocols

Jar Test for Optimal Coagulant Dosage Determination

The jar test is a laboratory procedure that simulates the coagulation and flocculation processes in a water treatment plant to determine the optimal dosage of a coagulant.[9]

1. Materials and Equipment:

- Jar testing apparatus with multiple paddles and variable speed control
- Beakers (1000 mL)
- Graduated cylinders
- Pipettes
- pH meter
- Turbidimeter
- Polyaluminum chloride (PAC) stock solution (e.g., 1% or 10 g/L)
- Wastewater sample
- Acid and base for pH adjustment (e.g., 0.1 M HCl and 0.1 M NaOH)

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2. Preparation of PAC Stock Solution (1%):

- Weigh 10.0 g of solid PAC.
- Dissolve the PAC in deionized water and bring the final volume to 1000 mL in a volumetric flask. This creates a 10 g/L or 1% stock solution.
    - Note: 1 mL of this stock solution added to 1 L of wastewater is equivalent to a 10 mg/L dose.

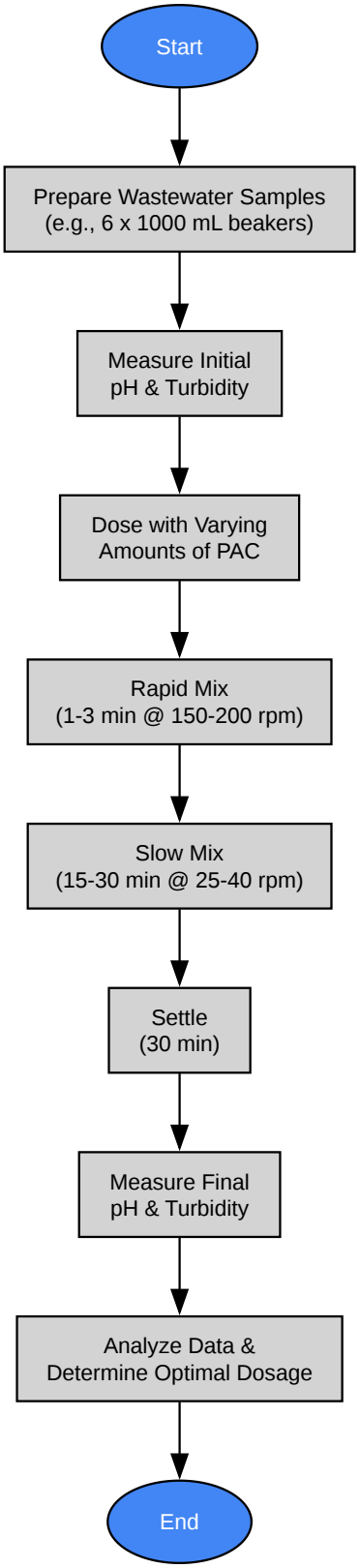
3. Experimental Procedure:

- Sample Preparation: Fill a series of six 1000 mL beakers with the wastewater sample.
- Initial Measurements: Measure and record the initial pH and turbidity of the raw wastewater.
- pH Adjustment (if necessary): Adjust the pH of the wastewater in each beaker to the desired level using acid or base while mixing.
- Coagulant Dosing: Place the beakers in the jar test apparatus. While the paddles are rotating at a rapid mix speed (e.g., 150-200 rpm), add varying dosages of the PAC stock solution to each beaker (e.g., 0.5 mL, 1.0 mL, 1.5 mL, 2.0 mL, 2.5 mL, 3.0 mL, corresponding to 5, 10, 15, 20, 25, 30 mg/L). One beaker should be a control with no PAC added.
- Rapid Mix: Continue rapid mixing for a short period (e.g., 1-3 minutes) to ensure complete and uniform dispersion of the coagulant.[9][11]
- Slow Mix (Flocculation): Reduce the mixing speed to a slow mix (e.g., 25-40 rpm) for a longer duration (e.g., 15-30 minutes) to promote the growth of flocs.[9][11]
- Settling: Stop the mixers and allow the flocs to settle for a predetermined time (e.g., 30 minutes).
- Final Measurements: Carefully collect a sample from the supernatant of each beaker and measure the final pH and turbidity.
- Data Analysis: Plot the final turbidity against the PAC dosage to determine the optimal dosage that results in the lowest residual turbidity. Visual observation of floc size and settling

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characteristics should also be considered.

Jar Test Experimental Workflow



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Caption: Standard workflow for a jar test.

Conclusion

Polyaluminum chloride is a versatile and efficient coagulant for the treatment of a wide range of wastewaters. Its superior performance compared to traditional coagulants, particularly its effectiveness over a broader pH range and lower sludge production, makes it a valuable tool for researchers and professionals in wastewater management. The successful application of PAC is dependent on the careful optimization of dosage, pH, and mixing conditions, which can be effectively determined through standardized jar testing protocols. These application notes provide a foundation for the effective use of PAC in laboratory and pilot-scale studies, contributing to the development of robust and efficient wastewater treatment strategies.

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